

Technical Guide: Ytterbium(III) Chloride Hexahydrate (CAS 10035-01-5)

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Compound of Interest

Compound Name: Ytterbium(3+);chloride;hexahydrate
Cat. No.: B15363874

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Executive Summary

Ytterbium(III) chloride hexahydrate ($\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$) represents a critical junction between inorganic lanthanide chemistry and advanced organic synthesis. Distinguished by its strong Lewis acidity, high oxophilicity, and unique coordination geometry, this compound serves as a versatile catalyst in carbon-carbon bond-forming reactions and a structural probe in biological spectroscopy. Unlike traditional Lewis acids (e.g., AlCl_3 , TiCl_4) that decompose rapidly in moisture, YbCl_3 retains significant catalytic activity in aqueous media, making it a cornerstone reagent for Green Chemistry applications and late-stage drug functionalization.

Physicochemical Profile

The following data characterizes high-purity (>99.9%) Ytterbium(III) chloride hexahydrate.

Property	Specification
CAS Number	10035-01-5
Formula	$\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$
Molecular Weight	387.49 g/mol
Appearance	White, hygroscopic crystalline solid
Crystal System	Monoclinic (Space group P2/n or C2/m)
Coordination Sphere	$[\text{YbCl}_2(\text{H}_2\text{O})_6]^+$ cation; Cl^- anion
Solubility	High in water (17 g/100 mL), Ethanol, Methanol; Insoluble in non-polar solvents
Density	2.58 g/cm ³
Melting Point	~150–180°C (Decomposes/Hydrolyzes)
Magnetic Property	Paramagnetic (Useful for NMR shift studies)

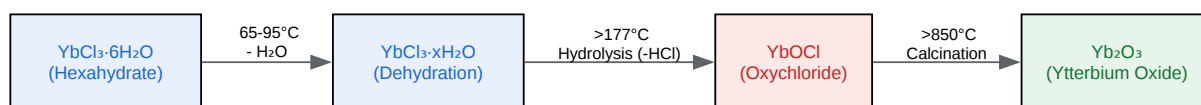
Structural Integrity & Thermal Dynamics

Crystal Structure

In the solid state, $\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$ does not exist as simple Yb^{3+} and Cl^- ions. X-ray crystallography reveals a cationic complex $[\text{YbCl}_2(\text{H}_2\text{O})_6]^+$ with a chloride counter-ion. The Yb^{3+} center adopts a distorted square antiprismatic geometry, coordinating with two chloride ligands and six water molecules. This high coordination number (CN=8) is typical of late lanthanides and dictates its lability in ligand exchange reactions.

Thermal Decomposition Pathway

Understanding the thermal stability of $\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$ is critical for material synthesis (e.g., doping optical fibers). Heating does not simply yield anhydrous YbCl_3 ; competitive hydrolysis leads to the formation of oxychlorides.



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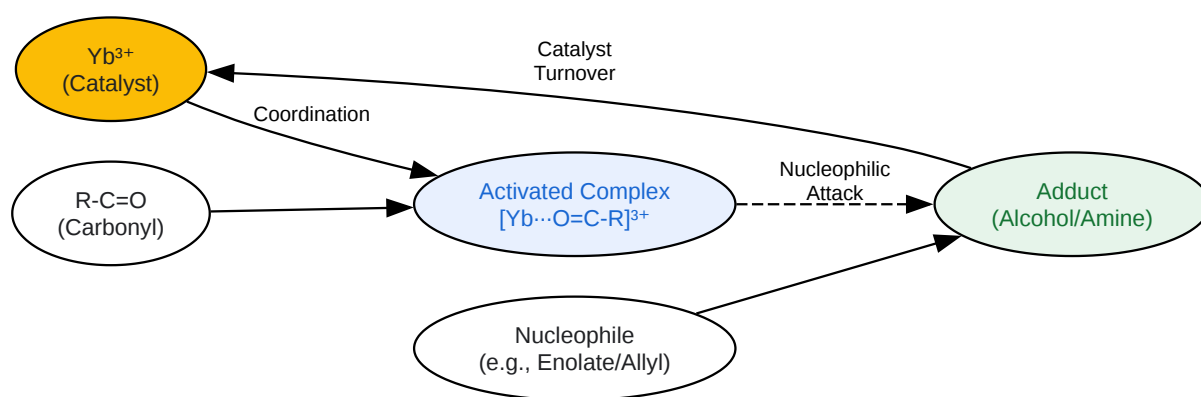
Figure 1: Thermal decomposition pathway of YbCl₃·6H₂O.[1] Note the formation of YbOCl at elevated temperatures, which prevents the isolation of pure anhydrous YbCl₃ in air.

Catalytic Utility in Organic Synthesis[2][3][4][5][6][7][8]

YbCl₃ operates as a "Water-Tolerant" Lewis Acid. Its utility stems from the specific affinity of the Yb³⁺ ion for oxygenated functional groups (oxophilicity), allowing it to activate carbonyls, imines, and epoxides even in the presence of water or alcohols.

Mechanism of Action

The large ionic radius and high charge density of Yb³⁺ allow it to coordinate with carbonyl oxygens, polarizing the C=O bond and lowering the LUMO energy. This facilitates nucleophilic attack by weak nucleophiles.



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Figure 2: General mechanism of Yb(III)-catalyzed carbonyl activation. The labile coordination sphere allows for rapid substrate turnover.

Key Applications

- **Aldol & Mannich Reactions:** YbCl_3 catalyzes the formation of C-C bonds with high diastereoselectivity. It is particularly effective in "one-pot" three-component Mannich reactions (Aldehyde + Amine + Ketone).
- **Allylation of Aldehydes:** Reacts with allyltrimethylsilane to form homoallylic alcohols.
- **Acetalization:** Efficiently catalyzes the protection of aldehydes as acetals using trimethyl orthoformate.

Biological Applications & Drug Development

NMR Shift Reagent

YbCl_3 is paramagnetic. When it binds to a molecule, it induces significant chemical shifts in the NMR signals of nearby nuclei (Lanthanide Induced Shift). This is utilized to:

- Resolve overlapping signals in complex biomolecules.
- Determine the 3D structure of proteins or carbohydrates in solution by measuring distance-dependent shifts.

Digestion Tracking

In animal studies, YbCl_3 is used as an inert, non-absorbable particulate marker. Because Yb is rare in biological systems, it can be quantified in fecal matter via ICP-MS to precisely measure the flow rate of solid food through the digestive tract without altering metabolic processes.

Experimental Protocol: Yb(III)-Catalyzed Allylation[4]

Objective: Synthesis of homoallylic alcohols via the allylation of benzaldehyde using allyltrimethylsilane. **Rationale:** This protocol demonstrates the Lewis acid efficiency of YbCl_3 in nitromethane, a polar solvent that stabilizes the ionic intermediate.

Materials

- Ytterbium(III) chloride hexahydrate (dried/anhydrous preferred for max yield, but hexahydrate is active)

- Benzaldehyde (1.0 equiv)
- Allyltrimethylsilane (1.2 equiv)
- Nitromethane (CH_3NO_2)
- Dichloromethane (DCM) for extraction

Methodology

- Catalyst Preparation: If using $\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$, mild heating (80°C) under vacuum for 1 hour is recommended to remove loosely bound surface water, though not strictly necessary for all substrates.
- Reaction Setup: In a flame-dried round-bottom flask, suspend YbCl_3 (10 mol%) in Nitromethane (3 mL per mmol aldehyde).
- Addition: Add Benzaldehyde (1.0 equiv) followed by Allyltrimethylsilane (1.2 equiv) at room temperature.
- Incubation: Stir the mixture at ambient temperature for 16 hours. The solution may darken slightly.
- Quenching: Add dilute aqueous HCl (1M) to hydrolyze the silyl ether intermediate.
- Workup: Extract with DCM (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.^[2]
- Purification: Flash column chromatography (Hexane/EtOAc) yields the pure homoallylic alcohol.

Validation: Successful conversion is indicated by the disappearance of the aldehyde peak (~ 10 ppm) in ^1H NMR and appearance of alkene signals (~ 5.8 ppm).

Handling, Stability & Safety

- Hygroscopicity: $\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$ is extremely hygroscopic. Store in a tightly sealed container, preferably in a desiccator. Exposure to air leads to deliquescence, which complicates precise

weighing but generally does not destroy catalytic activity.

- Toxicity: Moderate toxicity by ingestion. It is a skin and eye irritant (GHS Warning: H315, H319).
- Incompatibility: Avoid strong oxidizing agents. Reaction with strong bases will precipitate Ytterbium Hydroxide.

References

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